

# Scillascillone: A Technical Guide to its Physical and Chemical Properties

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## Compound of Interest

Compound Name: Scillascillone

Cat. No.: B1162304

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## Introduction

This technical guide provides a comprehensive overview of the physical and chemical properties of **Scillascillone**, a lanostane-type triterpenoid. Initially, some confusion existed in chemical databases, with "**Scillascillone**" occasionally appearing as a synonym for the homoisoflavanone "Scillascillin." However, scientific literature clearly identifies **Scillascillone** as a distinct lanostane-type triterpenoid, first isolated from *Scilla scilloides*. This document aims to clarify this distinction and serve as a detailed resource for researchers. While specific experimental data on the biological activities of **Scillascillone** are limited, this guide also explores the known activities of related lanostane triterpenoids to provide a context for potential future research.

## Disambiguation: Scillascillone vs. Scillascillin

It is crucial to differentiate **Scillascillone** from Scillascillin. The table below summarizes the key differences between these two compounds.

Feature	Scillascillone	Scillascillin
Compound Class	Lanostane-type Triterpenoid	Homoisoflavanone
Molecular Formula	C <sub>30</sub> H <sub>44</sub> O <sub>6</sub>	C <sub>17</sub> H <sub>12</sub> O <sub>6</sub>
Molecular Weight	500.67 g/mol	312.27 g/mol [1]
CAS Number	2023822-40-2	52706-07-7[1]
Chemical Structure	Tetracyclic triterpenoid skeleton	Flavonoid-like structure

## Physical and Chemical Properties of Scillascillone

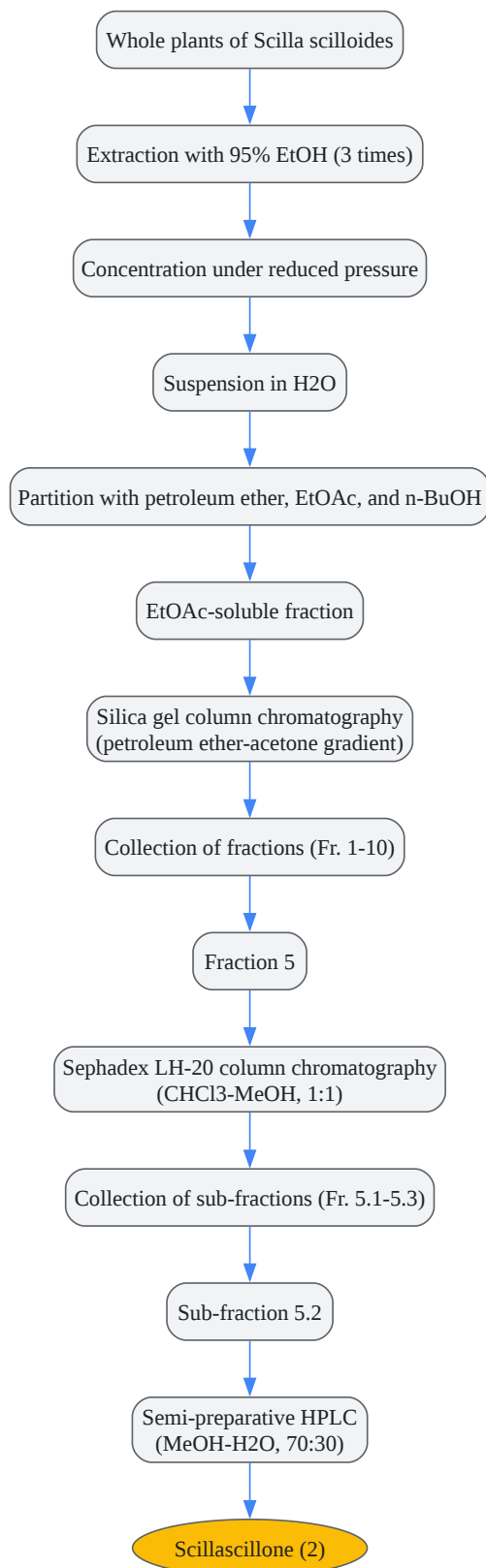
**Scillascillone** was first isolated and characterized in 2015. The following table summarizes its known physical and chemical properties based on the available literature.

Property	Value	Source
Molecular Formula	C <sub>30</sub> H <sub>44</sub> O <sub>6</sub>	Ren et al., 2015
Molecular Weight	500.67 g/mol	Ren et al., 2015
Appearance	White amorphous powder	Ren et al., 2015
Optical Rotation	[α] <sub>D</sub> <sup>20</sup> +25.8 (c 0.1, MeOH)	Ren et al., 2015
<sup>1</sup> H NMR Data	See original publication for detailed shifts	Ren et al., 2015
<sup>13</sup> C NMR Data	See original publication for detailed shifts	Ren et al., 2015
HR-ESI-MS	m/z 523.3030 [M+Na] <sup>+</sup> (calcd for C <sub>30</sub> H <sub>44</sub> O <sub>6</sub> Na, 523.3036)	Ren et al., 2015

## Experimental Protocols

The following is a detailed methodology for the isolation and structure elucidation of **Scillascillone**, as described in the primary literature.

## Isolation and Purification of Scillascillone



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Isolation workflow for **Scillascillone**.

## Structure Elucidation

The structure of **Scillascillone** was determined using a combination of spectroscopic techniques:

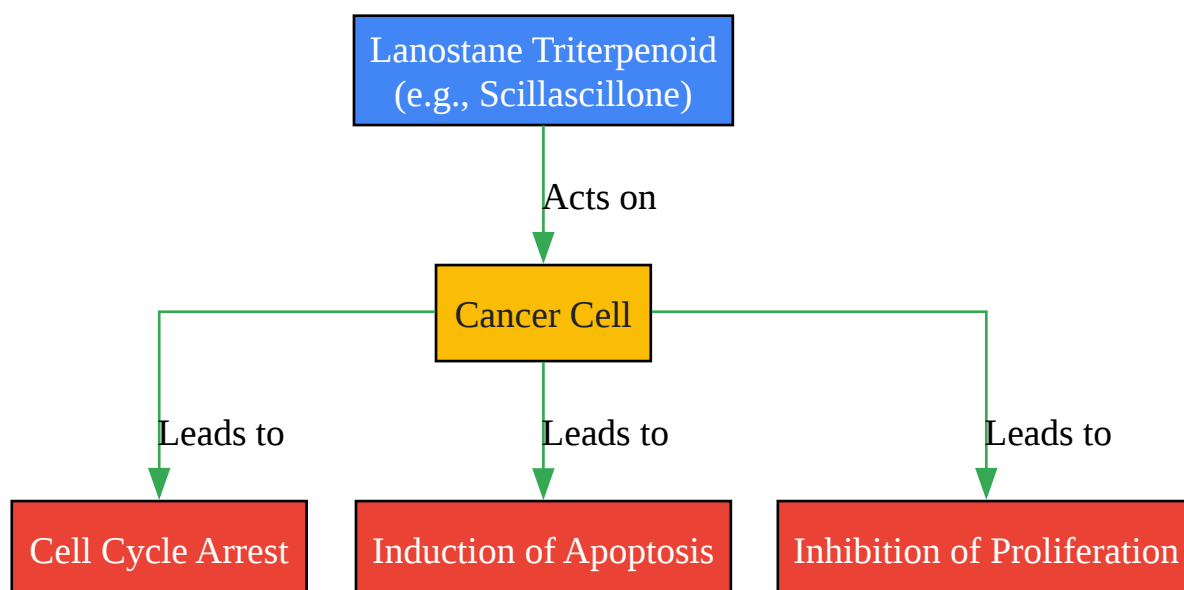
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was used to determine the molecular formula.
- NMR Spectroscopy: 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, and HMBC) NMR experiments were conducted to elucidate the planar structure and assign all proton and carbon signals.
- NOESY Spectroscopy: A Nuclear Overhauser Effect Spectroscopy (NOESY) experiment was performed to determine the relative stereochemistry of the molecule.

## Potential Biological Activities and Signaling Pathways

As of the latest available data, there are no specific studies on the biological activities or the signaling pathways of **Scillascillone**. However, lanostane-type triterpenoids, as a class, are known to exhibit a wide range of pharmacological effects, particularly anticancer activities.

Lanostane triterpenoids have been reported to induce apoptosis, inhibit cell proliferation, and arrest the cell cycle in various cancer cell lines. The potential mechanisms of action for this class of compounds involve the modulation of several key signaling pathways.

The diagram below illustrates a generalized logical relationship for the potential anticancer mechanism of lanostane triterpenoids, which could be hypothesized for **Scillascillone** pending further research.



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Potential anticancer mechanisms of lanostane triterpenoids.

## Conclusion

**Scillascillone** is a lanostane-type triterpenoid with a well-defined chemical structure, distinct from the homoisoflavanone Scillascillin. While its physical and chemical properties have been characterized, its biological activities and mechanisms of action remain to be elucidated. The established anticancer and other pharmacological properties of related lanostane triterpenoids suggest that **Scillascillone** could be a promising candidate for further investigation in drug discovery and development. This guide provides a foundational resource for researchers interested in exploring the therapeutic potential of this novel natural product.

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## References

- 1. Lanostanoids from fungi: a group of potential anticancer compounds - PubMed [pubmed.ncbi.nlm.nih.gov]

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